

Application Notes and Protocols for Studying Bacterial Resistance Using Ceftaroline Anhydrous Base

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Compound of Interest

Compound Name: *Ceftaroline anhydrous base*

Cat. No.: *B15191866*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **ceftaroline anhydrous base** in the study of bacterial resistance. This document outlines ceftaroline's mechanism of action, summarizes its in vitro activity against key bacterial pathogens, and provides detailed protocols for susceptibility testing, resistance induction, and mechanistic studies.

Introduction to Ceftaroline

Ceftaroline is a fifth-generation cephalosporin antibiotic with a broad spectrum of activity against Gram-positive and Gram-negative bacteria.^{[1][2]} Its clinical significance is underscored by its efficacy against otherwise resistant strains, most notably methicillin-resistant *Staphylococcus aureus* (MRSA).^{[3][4]} Ceftaroline's unique activity against MRSA is attributed to its high binding affinity for Penicillin-Binding Protein 2a (PBP2a), the protein encoded by the *mecA* gene that confers resistance to most other β -lactam antibiotics.^{[1][4][5]} The prodrug, ceftaroline fosamil, is administered intravenously and is rapidly converted to the active ceftaroline metabolite in the plasma by phosphatases.^[6]

Understanding the mechanisms by which bacteria develop resistance to ceftaroline is crucial for its continued clinical efficacy and for the development of new antimicrobial agents. These notes provide the foundational data and methodologies to investigate these resistance mechanisms.

Data Presentation: In Vitro Activity of Ceftaroline

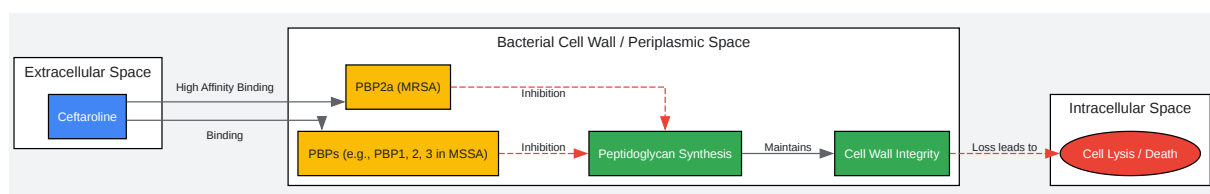
The following tables summarize the minimum inhibitory concentration (MIC) values of ceftaroline against a range of clinically relevant bacterial isolates. The MIC is the lowest concentration of an antimicrobial that will inhibit the visible growth of a microorganism after overnight incubation. MIC50 and MIC90 values represent the MICs at which 50% and 90% of the isolates are inhibited, respectively.

Organism	Resistance Phenotype	Ceftaroline MIC50 (µg/mL)	Ceftaroline MIC90 (µg/mL)	Ceftaroline MIC Range (µg/mL)
Staphylococcus aureus	Methicillin-Susceptible (MSSA)	0.25	0.25	≤0.03 - 0.5
Staphylococcus aureus	Methicillin-Resistant (MRSA)	0.5	1	0.12 - 2
Staphylococcus aureus	Vancomycin-Intermediate (VISA)	0.5	1	0.25 - 2
Staphylococcus aureus	Vancomycin-Resistant (VRSA)	1	2	0.5 - 4
Streptococcus pneumoniae	Penicillin-Susceptible	≤0.015	0.03	≤0.004 - 0.06
Streptococcus pneumoniae	Penicillin-Intermediate	0.06	0.12	0.03 - 0.25
Streptococcus pneumoniae	Penicillin-Resistant	0.12	0.25	0.06 - 0.5
Haemophilus influenzae	β-lactamase negative	≤0.03	≤0.03	≤0.03 - 0.06
Haemophilus influenzae	β-lactamase positive	≤0.03	0.06	≤0.03 - 0.12
Escherichia coli	-	0.12	0.5	≤0.03 - >32
Klebsiella pneumoniae	-	0.12	0.5	≤0.03 - >32

Data compiled from multiple sources.[\[3\]](#)[\[7\]](#)[\[8\]](#)

Signaling Pathway and Mechanism of Action

Ceftaroline exerts its bactericidal effect by inhibiting bacterial cell wall synthesis.[1] Like other β -lactam antibiotics, it binds to and inactivates penicillin-binding proteins (PBPs), which are essential enzymes for the final steps of peptidoglycan synthesis. The high affinity of ceftaroline for PBP2a in MRSA is a key differentiator from other cephalosporins.[4][5]



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Ceftaroline's mechanism of action against *S. aureus*.

Experimental Protocols

The following protocols are provided as a guide for studying ceftaroline resistance in a laboratory setting. These should be adapted based on the specific bacterial species and research questions.

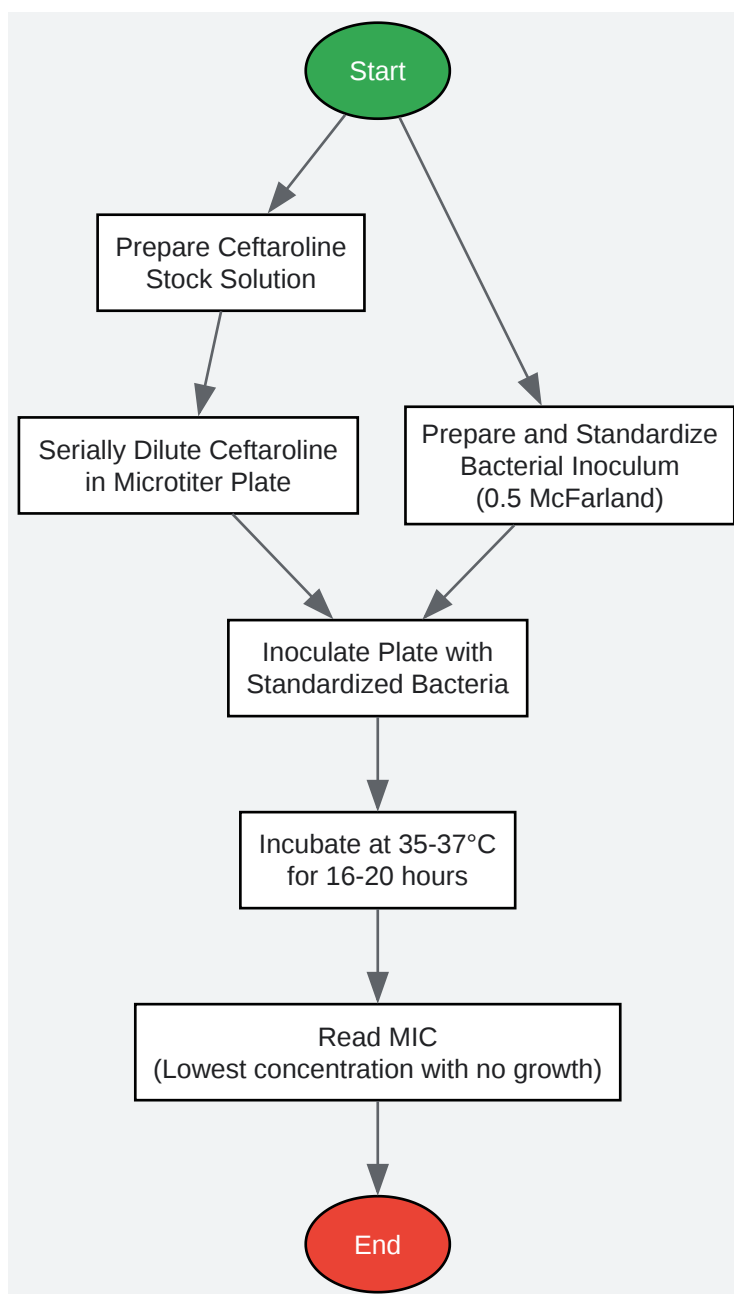
Antimicrobial Susceptibility Testing (AST)

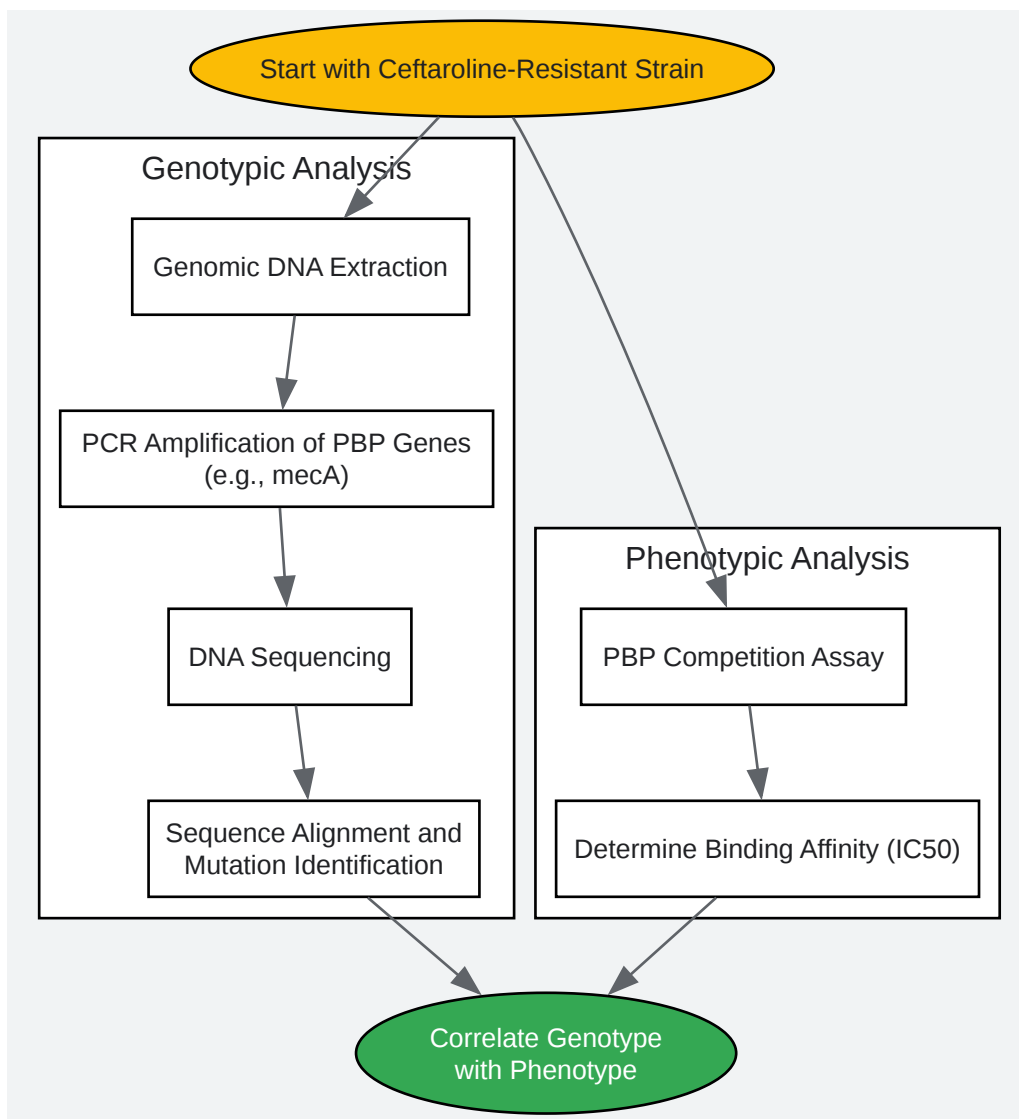
Determining the MIC of ceftaroline is the first step in assessing bacterial susceptibility. The Clinical and Laboratory Standards Institute (CLSI) provides standardized methods for AST.[9]

Protocol: Broth Microdilution

- Prepare Ceftaroline Stock Solution: Dissolve **ceftaroline anhydrous base** in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution. Further dilute in cation-adjusted Mueller-Hinton Broth (CAMHB).

- **Prepare Inoculum:** Culture the bacterial isolate overnight on an appropriate agar plate. Select several colonies and suspend them in saline or CAMHB to achieve a turbidity equivalent to a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
- **Dilute Inoculum:** Dilute the standardized inoculum in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in the wells of the microtiter plate.
- **Prepare Microtiter Plate:** Dispense the diluted ceftaroline solutions into a 96-well microtiter plate to create a two-fold serial dilution of the antibiotic. Include a growth control well (no antibiotic) and a sterility control well (no bacteria).
- **Inoculate Plate:** Add the diluted bacterial inoculum to each well (except the sterility control).
- **Incubate:** Incubate the plate at 35-37°C for 16-20 hours.
- **Determine MIC:** The MIC is the lowest concentration of ceftaroline that completely inhibits visible bacterial growth.





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References

- 1. Whole-Genome Sequencing of Methicillin-Resistant *Staphylococcus aureus* Resistant to Fifth-Generation Cephalosporins Reveals Potential Non-mecA Mechanisms of Resistance - PMC [pmc.ncbi.nlm.nih.gov]

- 2. graphviz.org [graphviz.org]
- 3. Multistep Resistance Development Studies of Ceftaroline in Gram-Positive and -Negative Bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 4. academic.oup.com [academic.oup.com]
- 5. PBP2a Mutations Causing High-Level Ceftaroline Resistance in Clinical Methicillin-Resistant Staphylococcus aureus Isolates - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Affinity of Ceftaroline and Other β -Lactams for Penicillin-Binding Proteins from Staphylococcus aureus and Streptococcus pneumoniae - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Evaluation of the Revised Ceftaroline Disk Diffusion Breakpoints When Testing a Challenge Collection of Methicillin-Resistant Staphylococcus aureus Isolates - PMC [pmc.ncbi.nlm.nih.gov]
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